

Linoleoyl LPA-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Linoleoyl LPA-d5*

Cat. No.: *B15556451*

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This guide provides an in-depth overview of **Linoleoyl LPA-d5**, a deuterated analog of Linoleoyl Lysophosphatidic Acid (18:2 LPA), for researchers, scientists, and professionals in drug development. It covers supplier and catalog information, its core application in mass spectrometry-based lipidomics, detailed experimental protocols, and the broader context of LPA signaling pathways.

Product and Supplier Information

Linoleoyl LPA-d5 is primarily utilized as an internal standard for the accurate quantification of endogenous Linoleoyl LPA in various biological samples using mass spectrometry. Its deuterium labeling provides a distinct mass shift, allowing it to be differentiated from the unlabeled analyte while sharing near-identical chemical and physical properties.

Table 1: Supplier and Catalog Information for Linoleoyl LPA-d5

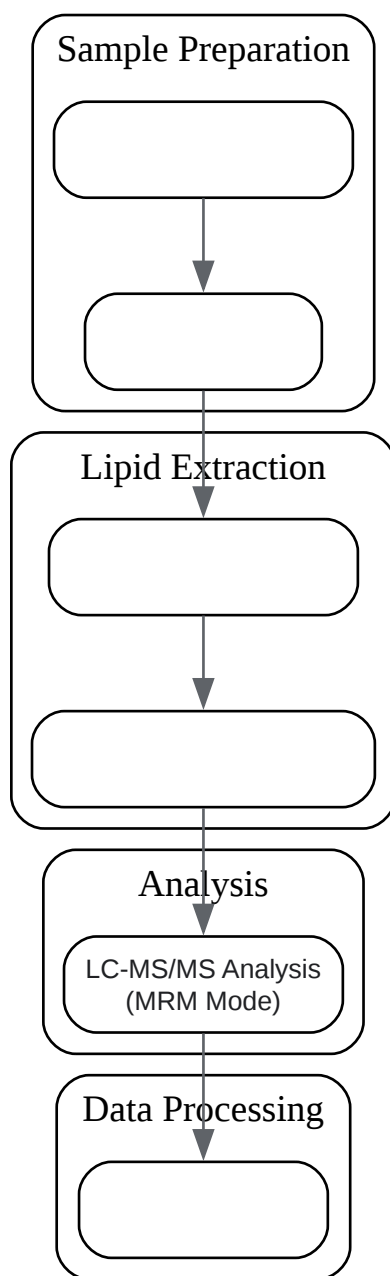
Supplier	Product Name	Catalog Number	Available Quantities	Purity	Storage Temperature
Echelon Biosciences	Linoleoyl LPA-d5, 18:2 LPA-d5	L-0182d	1 mg, 5 mg	>95%	-20°C or below
Tebubio	Linoleoyl LPA-d5 18:2 LPA-d5	L-0182d	1 mg, 5 mg	>95%	-20°C
MedChemExpress	Linoleoyl LPA-d5	HY-146955S	Inquire	>98%	-20°C (3 years)

Core Application: Internal Standard for Mass Spectrometry

Linoleoyl LPA-d5 serves as an ideal internal standard in quantitative lipidomics.[1] Stable isotope-labeled standards are crucial for correcting variations that can occur during sample preparation, extraction, and analysis by liquid chromatography-mass spectrometry (LC-MS/MS).[1] By adding a known amount of **Linoleoyl LPA-d5** to a sample at the beginning of the workflow, any loss of the endogenous analyte during processing can be accurately accounted for, leading to precise and reproducible quantification.

Experimental Workflow for Quantitative Lipidomics

The general workflow for using **Linoleoyl LPA-d5** as an internal standard involves several key steps from sample preparation to data analysis.



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Caption: General workflow for the quantification of Linoleoyl LPA using a deuterated internal standard.

Experimental Protocols

The following is a representative protocol for the quantification of Linoleoyl LPA in human plasma using **Linoleoyl LPA-d5** as an internal standard, adapted from methodologies

described in the literature.[\[2\]](#)[\[3\]](#)

Materials and Reagents

- Internal Standard: **Linoleoyl LPA-d5**
- Biological Matrix: Human Plasma (collected with EDTA)
- Extraction Solvents: 1-Butanol (acidified), Methanol, Chloroform
- LC Solvents: Acetonitrile, Water, Formic Acid, Ammonium Formate
- Equipment: Vortex mixer, Centrifuge, Nitrogen evaporator, LC-MS/MS system

Sample Preparation and Lipid Extraction

- Thaw plasma samples on ice.
- In a clean tube, add 100 μ L of plasma.
- Add a known amount of **Linoleoyl LPA-d5** (e.g., 10 μ L of a 1 μ g/mL solution in methanol) to the plasma sample to serve as the internal standard.
- For lipid extraction, a single-phase extraction using acidified butanol is effective for LPA recovery. Add 1 mL of 1-butanol containing 0.1 M HCl to the sample.[\[4\]](#)
- Vortex vigorously for 2 minutes to ensure thorough mixing and protein precipitation.
- Centrifuge at 3000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant (butanol phase containing lipids) to a new tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the dried lipid extract in 100 μ L of the initial mobile phase (e.g., 75:25 Methanol:Water with 0.5% formic acid and 5mM ammonium formate) for LC-MS/MS analysis.[\[2\]](#)

LC-MS/MS Analysis

- LC Column: A C8 or C18 reversed-phase column (e.g., 125mm x 2.0mm) is suitable for separating LPA species.[2]
- Mobile Phase A: 75:25 (v/v) Methanol:Water with 0.5% formic acid and 5mM ammonium formate.[2]
- Mobile Phase B: 99:0.5 (v/v) Methanol:Water with 0.5% formic acid and 5mM ammonium formate.[2]
- Gradient: A linear gradient from Mobile Phase A to Mobile Phase B over several minutes.
- Flow Rate: 0.5 mL/min.[2]
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in negative ionization mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).

Table 2: Example MRM Transitions for Linoleoyl LPA and its Deuterated Standard

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Linoleoyl LPA (18:2)	433.2	152.8	-33
Linoleoyl LPA-d5	438.2	152.8	-33

Note: The exact m/z values and collision energies may vary slightly depending on the instrument and specific deuteration pattern. The product ion at m/z 152.8 corresponds to the glycerophosphate head group.[2]

Quantification

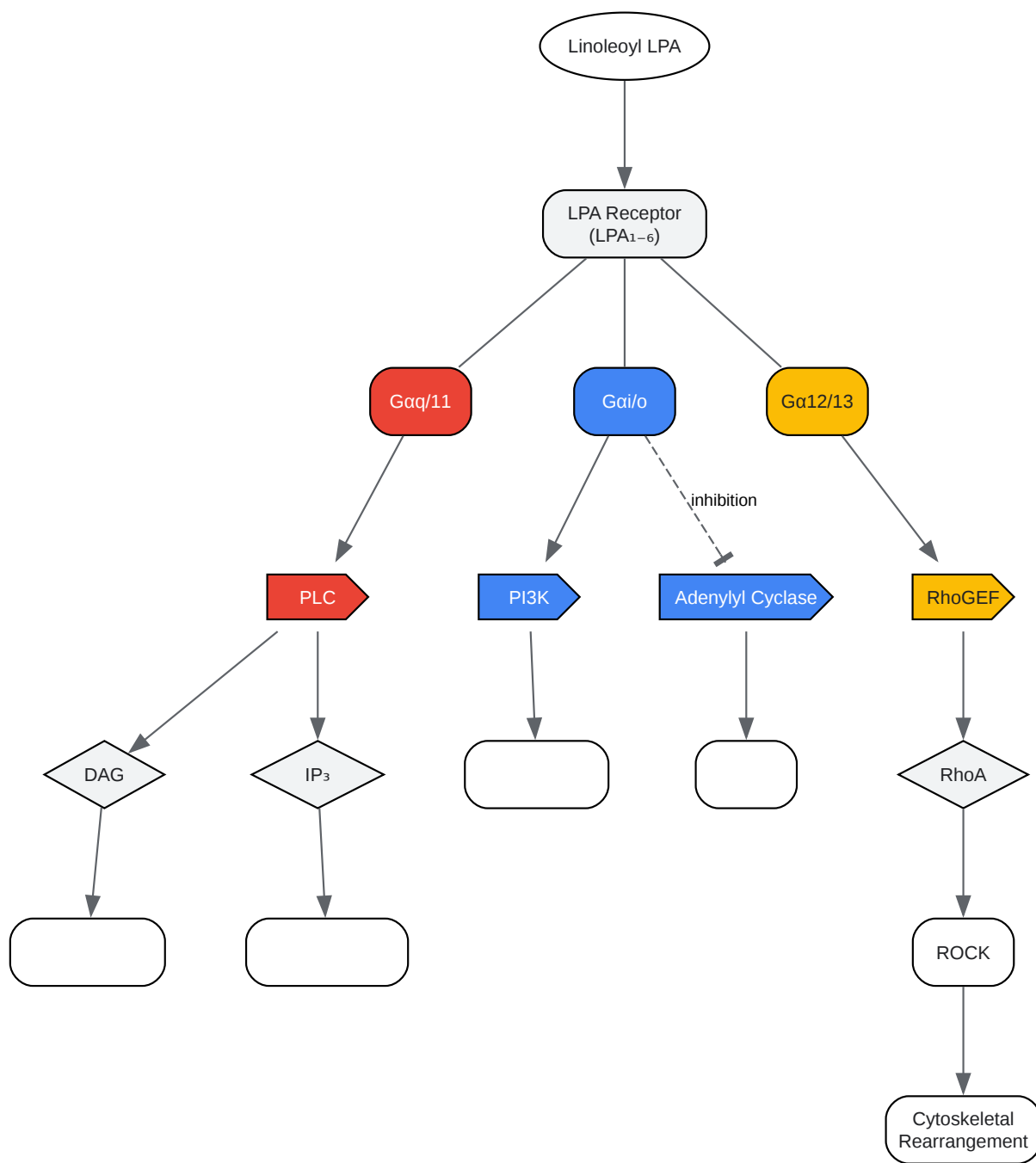
Quantification is achieved by calculating the ratio of the peak area of the endogenous Linoleoyl LPA to the peak area of the **Linoleoyl LPA-d5** internal standard. This ratio is then compared to a standard curve generated with known amounts of non-deuterated Linoleoyl LPA to determine its concentration in the original sample.

Background: Lysophosphatidic Acid (LPA) Signaling

Linoleoyl LPA is a bioactive lipid that exerts its effects by activating a family of G protein-coupled receptors (GPCRs), known as LPA receptors 1-6 (LPA₁₋₆). These receptors couple to various heterotrimeric G proteins, initiating diverse downstream signaling cascades that regulate fundamental cellular processes.

Major LPA Signaling Pathways

LPA receptors couple to at least four families of G proteins (Gq/11, Gi/o, G12/13, and Gs), leading to the activation of multiple effector enzymes and signaling pathways.



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Caption: Overview of major LPA receptor signaling pathways.

This guide provides a foundational understanding of **Linoleoyl LPA-d5** for its application in quantitative lipidomics and the broader biological context of LPA signaling. Researchers should always optimize protocols for their specific instrumentation and experimental conditions.

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